

A Comprehensive Technical Guide to the Safe Handling of Octanal-d4

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Compound of Interest

Compound Name: Octanal-d4

Cat. No.: B12371371

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling procedures for **Octanal-d4**. The information presented is based on the safety data sheet (SDS) for Octanal, as the deuterated form is expected to have nearly identical chemical and toxicological properties. This document is intended to provide guidance for laboratory personnel and professionals in drug development on the safe handling, storage, and disposal of this compound.

Chemical and Physical Properties

Octanal-d4, a deuterated aldehyde, shares its fundamental physical and chemical characteristics with its non-deuterated counterpart, Octanal. It is a colorless to pale yellow liquid with a distinct fruity or fatty odor.^{[1][2]} Key quantitative properties are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₈ H ₁₂ D ₄ O	[3][4]
Molecular Weight	132.26 g/mol (approx.)	[3][4][5]
Boiling Point	171 °C	[1][2][4][6]
Melting Point	12-15 °C	[1][2][4][6]
Flash Point	51-54 °C (124-129 °F)	[1][2][3][6][7]
Density	0.821-0.830 g/cm ³ at 20°C	[1][2][6]
Vapor Pressure	2 mm Hg at 20 °C	[1]
Water Solubility	Slightly soluble (0.21 g/L)	[1]
Refractive Index	1.417-1.425 at 20°C	[1]
Explosive Limits	1.0 - 6.5% (V)	[1]

Hazard Identification and Classification

Octanal-d₄ is classified as a hazardous substance. It is a flammable liquid and vapor and can cause skin and serious eye irritation.[8][9] The material may also be harmful if swallowed, with a risk of causing lung damage through aspiration.[9]

GHS Classification:

- Flammable liquids - Category 3[7][8]
- Skin Corrosion/Irritation - Category 2[8]
- Serious Eye Damage/Eye Irritation - Category 2[8]

Hazard Statements:

- H226: Flammable liquid and vapor.[7]
- Causes skin irritation.[8]

- Causes serious eye irritation.[8]

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is crucial when working with **Octanal-d4** to minimize exposure and ensure a safe laboratory environment.

3.1. Handling Procedures

- Ventilation: Always handle **Octanal-d4** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors.[3][8]
- Ignition Sources: Keep the compound away from open flames, hot surfaces, and other sources of ignition.[7][8][10] Use only non-sparking tools and take precautionary measures against static discharge.[8][10]
- Personal Contact: Avoid contact with skin, eyes, and clothing.[6] Do not ingest or inhale.[8]
- Hygiene: Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[6]

3.2. Storage Conditions

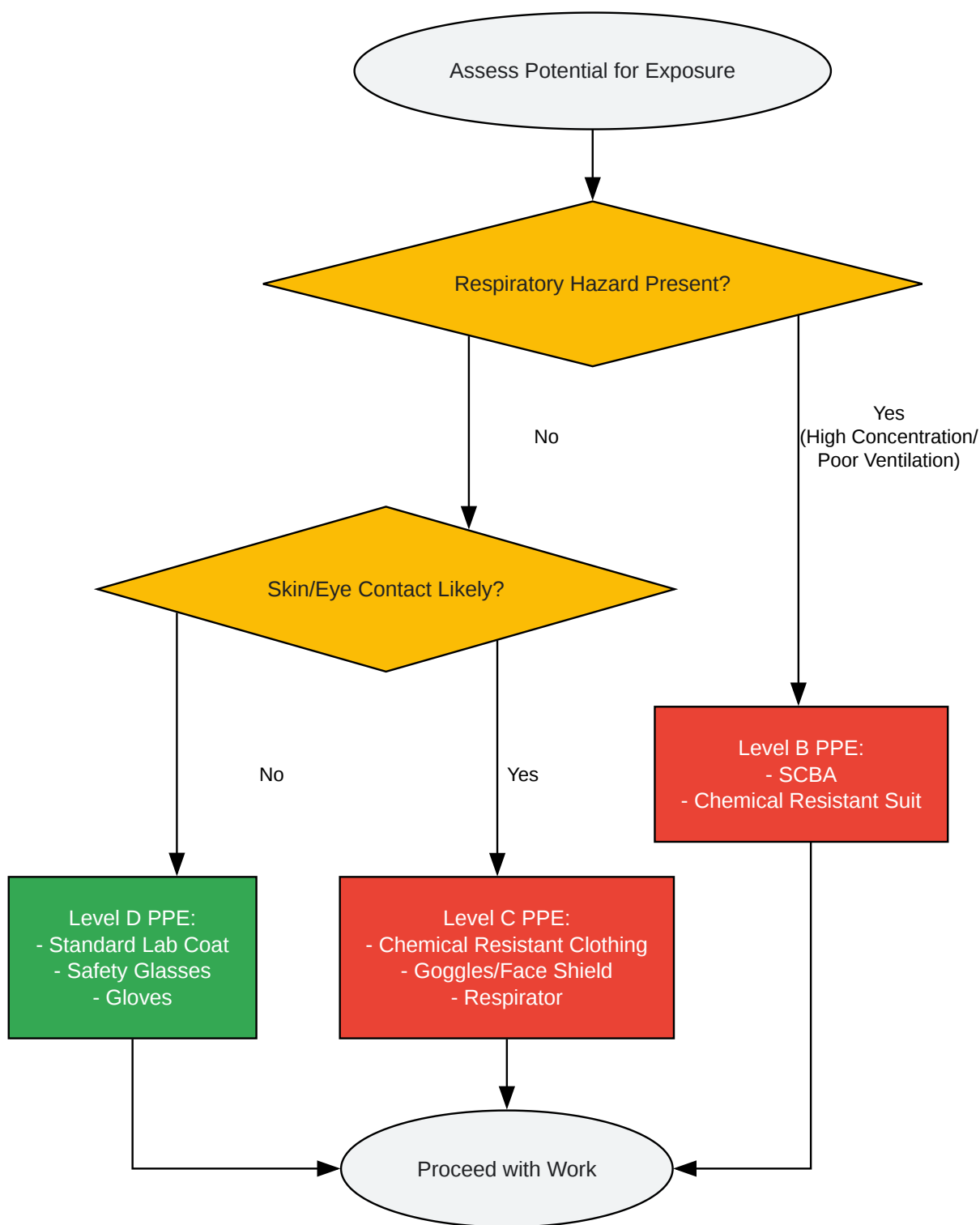
- Container: Keep the container tightly closed in a dry and well-ventilated place.[6][10]
- Temperature: Store in a cool place, refrigerated if necessary to maintain quality.[1][4][8] The recommended storage temperature is below +30°C.[1][4]
- Incompatible Materials: Store away from strong oxidizing agents, strong bases, and strong reducing agents.[1][4][8]
- Flammability: Store in a designated flammables area.[8]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Octanal-d4** to prevent exposure.

PPE Type	Specifications	References
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be required for larger quantities.	[6] [11]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) and protective clothing to prevent skin contact.	[6] [8]
Respiratory Protection	If ventilation is inadequate, use a NIOSH/MSHA-approved respirator with an organic vapor cartridge. For higher concentrations, a self-contained breathing apparatus (SCBA) may be necessary.	[8] [12]

The following diagram illustrates the logical workflow for selecting the appropriate level of Personal Protective Equipment (PPE).



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Caption: PPE Selection Workflow for **Octanal-d4** Handling.

First-Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

5.1. First-Aid Measures

Exposure Route	First-Aid Protocol	References
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	[6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops.	[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.	[9]

5.2. Fire-Fighting Measures

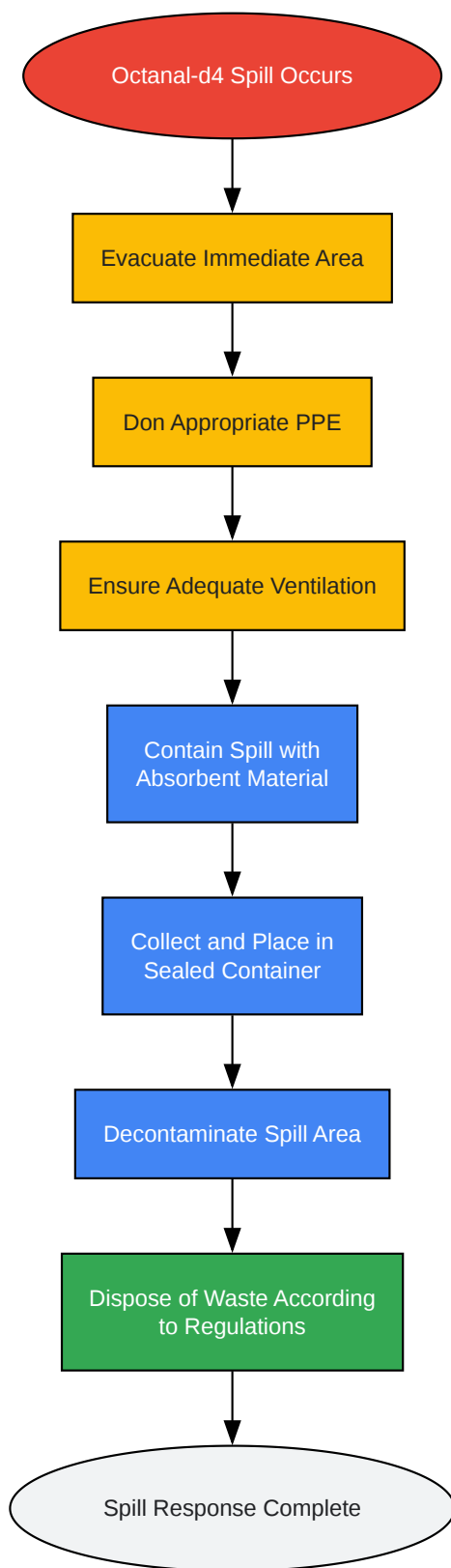
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]

- **Specific Hazards:** The vapor may travel a considerable distance to a source of ignition and flash back.[8] Containers may explode when heated.[8]
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8]

5.3. Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Use personal protective equipment. Avoid breathing vapors, mist or gas.[3]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3][6]
- **Containment and Cleanup:** Contain the spillage and then collect with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local regulations.[3]

The following diagram outlines the emergency response workflow for an accidental spill of **Octanal-d4**.



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Caption: Emergency Spill Response Workflow for **Octanal-d4**.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[1][4][8]
- Possibility of Hazardous Reactions: Aldehydes can undergo self-condensation or polymerization, which are exothermic reactions often catalyzed by acid.[10] They are also readily oxidized to form carboxylic acids.[10]
- Conditions to Avoid: Heat, flames, and sparks.[8]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents.[1][4][8]
- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.[8]

Toxicological and Ecological Information

7.1. Toxicological Information

The toxicological properties of Octanal have not been fully investigated.[8] However, available data indicates the following:

Test	Result	Species	References
Oral LD50	5630 mg/kg	Rat	[9]
Dermal LD50	6350 mg/kg	Rabbit	[9]
Skin Irritation	Mild irritant	Rabbit	[9]
Eye Irritation	Mild irritant	Rabbit	[9]

7.2. Ecological Information

Octanal is toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[8][9] It is important to prevent its release into waterways.[3][6] Due to its low water solubility, it is not likely to be mobile in the environment.[8]

Disposal Considerations

Waste materials should be disposed of in accordance with local, regional, and national regulations.[3] It is recommended to use a licensed professional waste disposal service.[3] Contaminated packaging should be disposed of as unused product.[3]

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